

Personal protective equipment for handling Trioctyl borate

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Essential Safety and Handling Guide for Trioctyl Borate

FOR IMMEDIATE USE: This guide provides essential safety, handling, and disposal information for laboratory personnel working with **Trioctyl borate**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Trioctyl borate, a combustible liquid, is moderately toxic by ingestion and can cause eye irritation.[1] Proper handling and disposal are crucial to mitigate risks. This document outlines the necessary personal protective equipment (PPE), exposure limits, and detailed protocols for routine handling and emergency situations.

Chemical and Physical Properties

A clear understanding of **Trioctyl borate**'s properties is fundamental to its safe handling.



Property	Value	Source
Molecular Formula	C24H51BO3	[1][2][3]
Molecular Weight	398.48 g/mol	[1][2][3]
Appearance	Colorless or pale yellow liquid	[4]
Density	0.855 g/cm ³	[3]
Solubility	Soluble in organic solvents, insoluble in water	[4]

Occupational Exposure Limits

While specific occupational exposure limits for **Trioctyl borate** have not been established, the limits for related inorganic borate compounds provide a conservative guideline for ensuring personnel safety.[5][6]

Organization	TWA (8-hour)	STEL (15-minute)	Notes
ACGIH	2 mg/m³	6 mg/m³	As inhalable fraction for Borate Compounds, Inorganic.[5][7][8][9]
NIOSH	1 mg/m³	-	10-hour TWA for Borate Compounds, Inorganic (Anhydrous and Pentahydrate).[5]
OSHA	15 mg/m³	-	Total dust for Boric Acid.[8]

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; ACGIH: American Conference of Governmental Industrial Hygienists; NIOSH: National Institute for Occupational Safety and Health; OSHA: Occupational Safety and Health Administration.

Personal Protective Equipment (PPE)



The following PPE is mandatory when handling **Trioctyl borate** to prevent skin and eye contact, and inhalation.

Protection Type	Recommended Equipment	Justification
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and eye irritation.[10]
Hand Protection	Chemical-resistant gloves (e.g., neoprene).	To prevent skin absorption and irritation.[6]
Body Protection	A lab coat or chemical- resistant apron.	To protect against splashes and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.	To prevent inhalation of vapors.

Standard Operating Procedure for Trioctyl Borate

Following a systematic workflow from preparation to disposal is essential for minimizing risks.

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